

# G-1: A Selective GPER Agonist - A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: (3aS,4R,9bR)-G-1

Cat. No.: B15606124

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of G-1, a non-steroidal, high-affinity, and selective agonist for the G protein-coupled estrogen receptor (GPER). G-1's unique pharmacological profile makes it an invaluable tool for elucidating the physiological and pathophysiological roles of GPER, distinct from the classical nuclear estrogen receptors (ER $\alpha$  and ER $\beta$ ). This document summarizes key quantitative data, details common experimental protocols, and visualizes the primary signaling pathways activated by G-1.

## Core Concepts

G-1 was developed to specifically activate GPER, enabling the dissection of its signaling pathways from those mediated by ER $\alpha$  and ER $\beta$ . GPER, also known as GPR30, mediates rapid, non-genomic estrogenic effects, influencing a wide array of cellular processes.<sup>[1][2]</sup> G-1 binds to GPER with high affinity but does not bind to the classical estrogen receptors, nor does it activate estrogen response elements (ERE). Its utility has been demonstrated in numerous studies across various fields, including oncology, cardiovascular research, and neuroprotection.<sup>[2][3][4]</sup>

## Quantitative Data Summary

The selectivity and potency of G-1 are critical for its use as a research tool. The following tables summarize the key quantitative parameters of G-1's interaction with GPER and its functional effects in various experimental systems.

Ligand	Receptor	Binding Affinity (Ki)	Functional Activity (EC50)	Reference
G-1	GPER	11 nM	2 nM	[5][6]
G-1	ER $\alpha$	>10,000 nM	No activity up to 10 $\mu$ M	[5][6]
G-1	ER $\beta$	>10,000 nM	No activity up to 10 $\mu$ M	[5][6]

Table 1: Binding Affinity and Functional Activity of G-1 for Estrogen Receptors.

Cell Line	Assay	Effect	IC50/EC50	Reference
SKBr3	Migration Inhibition	Inhibition of chemoattractant-induced migration	IC50 = 0.7 nM	[6]
MCF-7	Migration Inhibition	Inhibition of chemoattractant-induced migration	IC50 = 1.6 nM	[6]
Jurkat	Cytotoxicity	Reduction in cell viability	$\geq$ 0.5 $\mu$ M	[1]
KGN	Proliferation Inhibition	Suppression of cell proliferation	>0.5 $\mu$ M	
A549	Proliferation Inhibition	Decrease in cell proliferation	IC50 = 20 $\mu$ M (at 72h)	

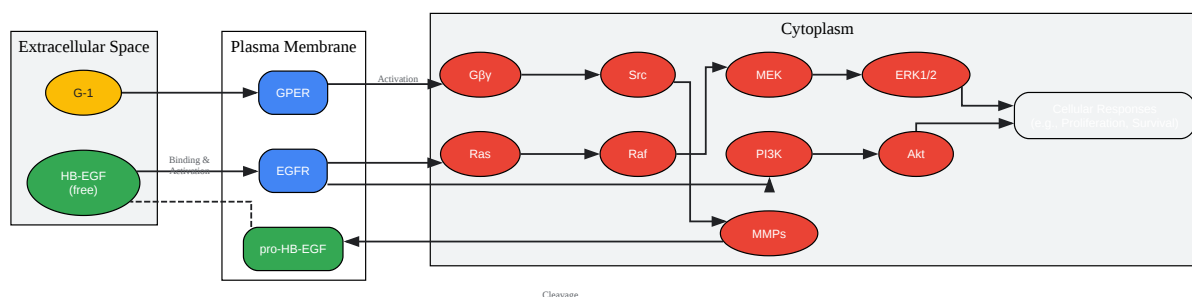
Table 2: Functional Effects of G-1 in Various Cancer Cell Lines.

## Key Signaling Pathways Activated by G-1

G-1-mediated activation of GPER initiates a cascade of intracellular signaling events. These are predominantly rapid, non-genomic pathways that differ from the classical genomic actions of nuclear estrogen receptors.

### GPER-Mediated EGFR Transactivation

One of the primary signaling pathways activated by GPER involves the transactivation of the Epidermal Growth Factor Receptor (EGFR). This process is initiated by G-protein  $\beta\gamma$  subunit-mediated activation of Src, a non-receptor tyrosine kinase. Activated Src leads to the cleavage of membrane-tethered heparin-binding EGF-like growth factor (HB-EGF) by matrix metalloproteinases (MMPs). The released HB-EGF then binds to and activates EGFR, subsequently stimulating downstream pathways like the MAPK/ERK and PI3K/Akt cascades.[7][8][9]

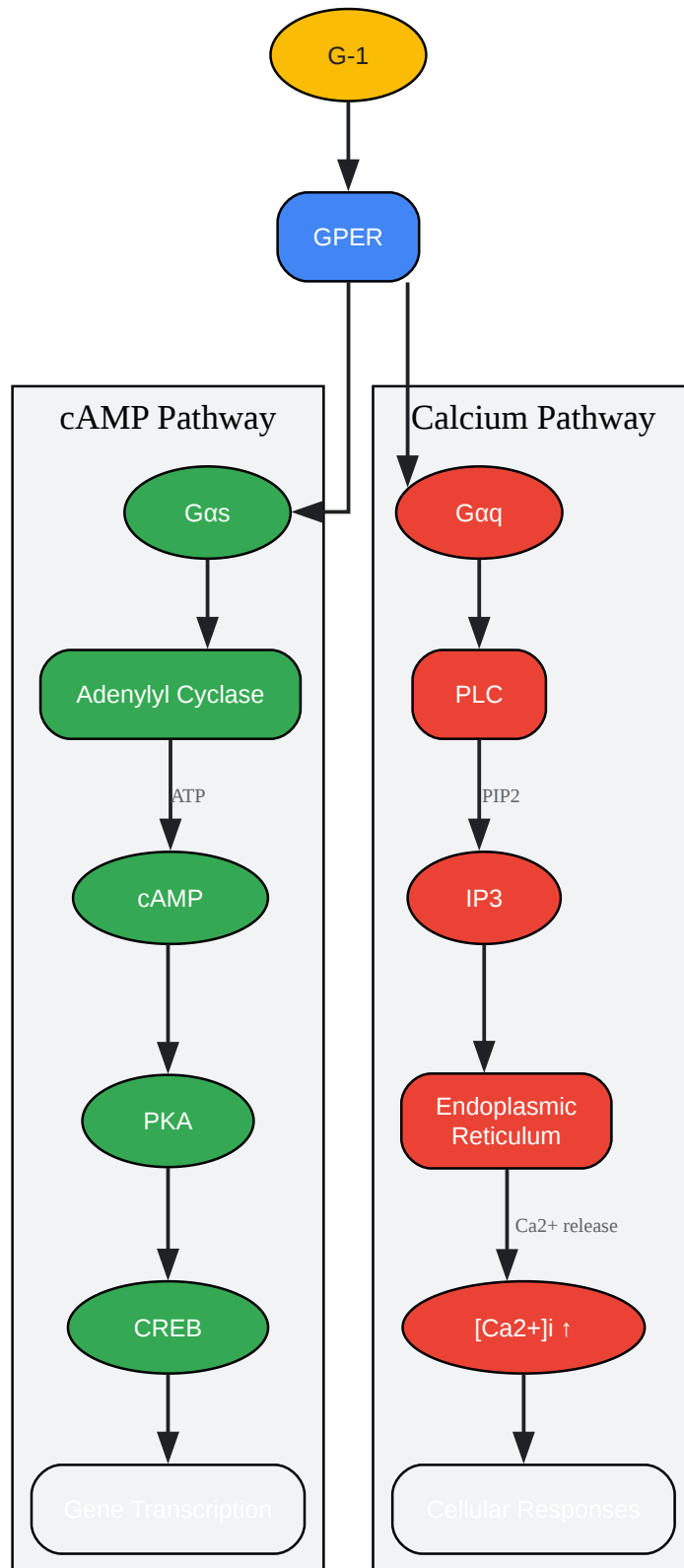


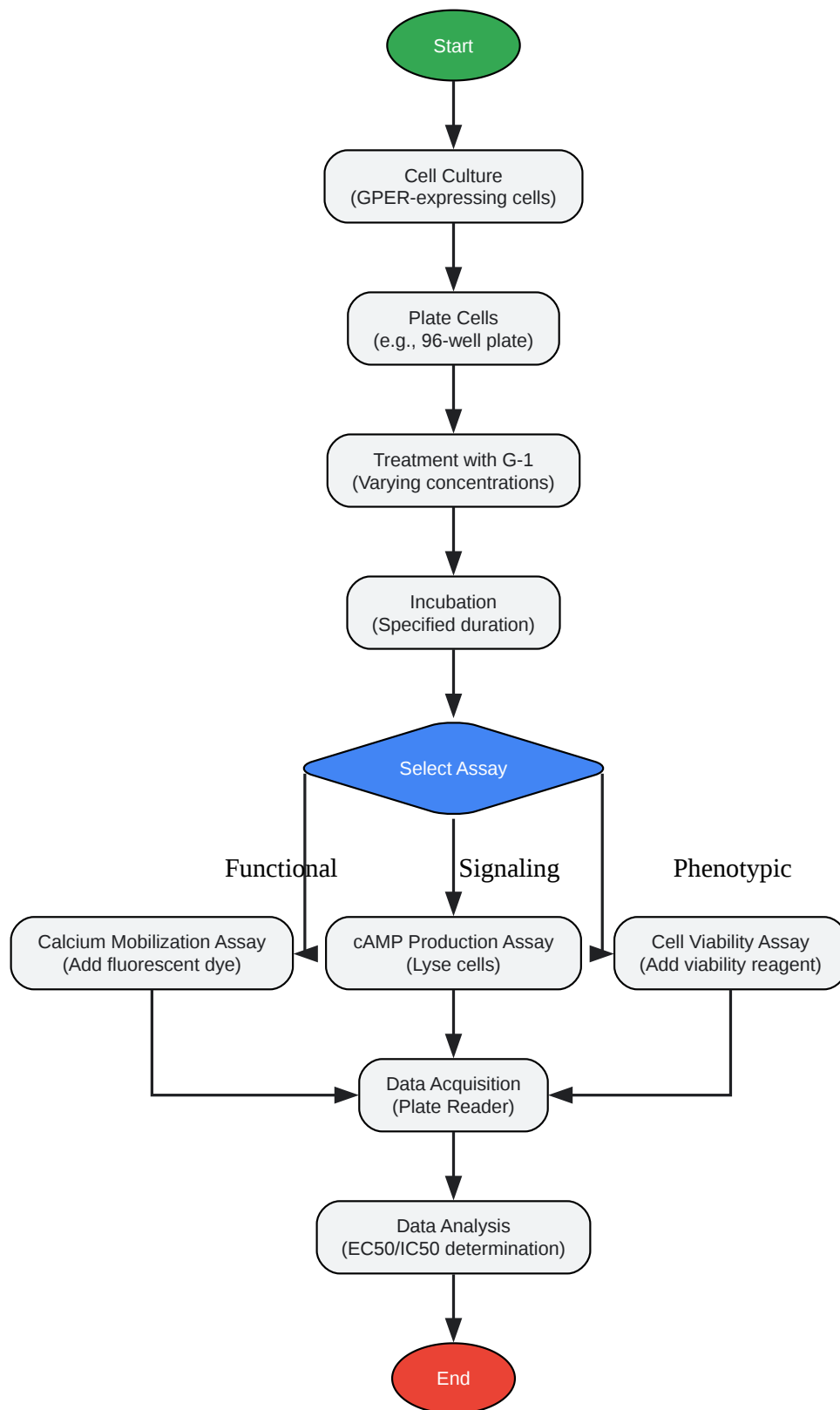
[Click to download full resolution via product page](#)

GPER-mediated EGFR transactivation pathway.

## Calcium Mobilization and cAMP Production

GPER activation by G-1 also leads to the rapid mobilization of intracellular calcium ( $[Ca^{2+}]_i$ ) and the production of cyclic AMP (cAMP).[1][10] These second messengers are critical for a variety of cellular responses. The increase in intracellular calcium can be triggered by  $G_{\alpha q}$ -mediated activation of phospholipase C (PLC) or through other mechanisms like the release from endoplasmic reticulum stores.[1][11] The production of cAMP is typically mediated by  $G_{\alpha s}$  activation of adenylyl cyclase.[10][12]





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [Frontiers | The G-Protein–Coupled Estrogen Receptor Agonist G-1 Inhibits Proliferation and Causes Apoptosis in Leukemia Cell Lines of T Lineage \[frontiersin.org\]](#)
- 2. [mdpi.com \[mdpi.com\]](#)
- 3. [Emerging Roles for G Protein-Coupled Estrogen Receptor 1 in Cardio-Renal Health: Implications for Aging - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 4. [GPER agonist G1 suppresses neuronal apoptosis mediated by endoplasmic reticulum stress after cerebral ischemia/reperfusion injury - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 5. [benchchem.com \[benchchem.com\]](#)
- 6. [G-1 | Estrogen \(GPER\) Receptors | Tocris Bioscience \[tocris.com\]](#)
- 7. [academic.oup.com \[academic.oup.com\]](#)
- 8. [The Role of G Protein-Coupled Estrogen Receptor \(GPER\) in Vascular Pathology and Physiology - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 9. [academic.oup.com \[academic.oup.com\]](#)
- 10. [G-Protein-Coupled Estrogen Receptor \(GPER\)-Specific Agonist G1 Induces ER Stress Leading to Cell Death in MCF-7 Cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 11. [G protein-coupled estrogen receptor 1 \(GPER\) activation triggers different signaling pathways on neurons and astrocytes - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 12. [researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [G-1: A Selective GPER Agonist - A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15606124/docs#g-1-a-selective-gper-agonist-a-technical-guide\]](https://www.benchchem.com/product/b15606124/docs#g-1-a-selective-gper-agonist-a-technical-guide)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)